

Application Notes and Protocols for Preparing YM281 Stock Solution in DMSO

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Compound of Interest

Compound Name: YM281

Cat. No.: B12405700

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Introduction

YM281 is a potent and selective proteolysis-targeting chimera (PROTAC) that induces the degradation of Enhancer of zeste homolog 2 (EZH2).[1][2] As a heterobifunctional molecule, **YM281** recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase to the EZH2 protein, leading to its ubiquitination and subsequent degradation by the proteasome.[1][2] This targeted protein degradation offers a powerful therapeutic strategy for cancers where EZH2 is overexpressed or dysregulated. Accurate and consistent preparation of **YM281** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **YM281** stock solutions in dimethyl sulfoxide (DMSO).

Data Presentation

Table 1: Chemical and Physical Properties of YM281

Property	Value
CAS Number	2230914-84-6
Molecular Formula	C ₅₆ H ₇₁ N ₇ O ₉ S
Molecular Weight	1018.27 g/mol [3]
Appearance	Solid powder[3]

Table 2: Solubility of YM281

Solvent	Concentration	Notes
DMSO	125 mg/mL (122.76 mM)	Requires ultrasonication and warming to 60°C for complete dissolution.[3]

Table 3: Recommended Storage Conditions

Format	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years[3]	Protect from light and moisture.
DMSO Stock Solution	-80°C	1 year[3]	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Materials

- **YM281** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber-colored microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM YM281 Stock Solution in DMSO

1. Calculation:

- To prepare a 10 mM stock solution, the required mass of **YM281** needs to be calculated based on its molecular weight (1018.27 g/mol).
- $\text{Mass (mg)} = 10 \text{ mM} * 1018.27 \text{ g/mol} * \text{Volume (L)} * 1000 \text{ mg/g}$
- For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 * 1018.27 * 0.001 * 1000 = 10.18 \text{ mg}$

2. Weighing the Compound:

- Don appropriate PPE.
- Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out the calculated mass of **YM281** powder directly into the tared tube.

3. Dissolution:

- Add the calculated volume of anhydrous DMSO to the tube containing the **YM281** powder.
- Cap the tube securely and vortex thoroughly for 2-3 minutes.
- Due to the high concentration and nature of the compound, gentle warming and sonication are recommended to ensure complete dissolution.^[3]
 - Warming: Place the tube in a water bath set to a maximum of 60°C for 5-10 minutes.
 - Sonication: Alternatively, or in combination with warming, sonicate the tube in a bath sonicator for 10-15 minutes.
- Visually inspect the solution to ensure there are no visible particles or precipitate. The solution should be clear.

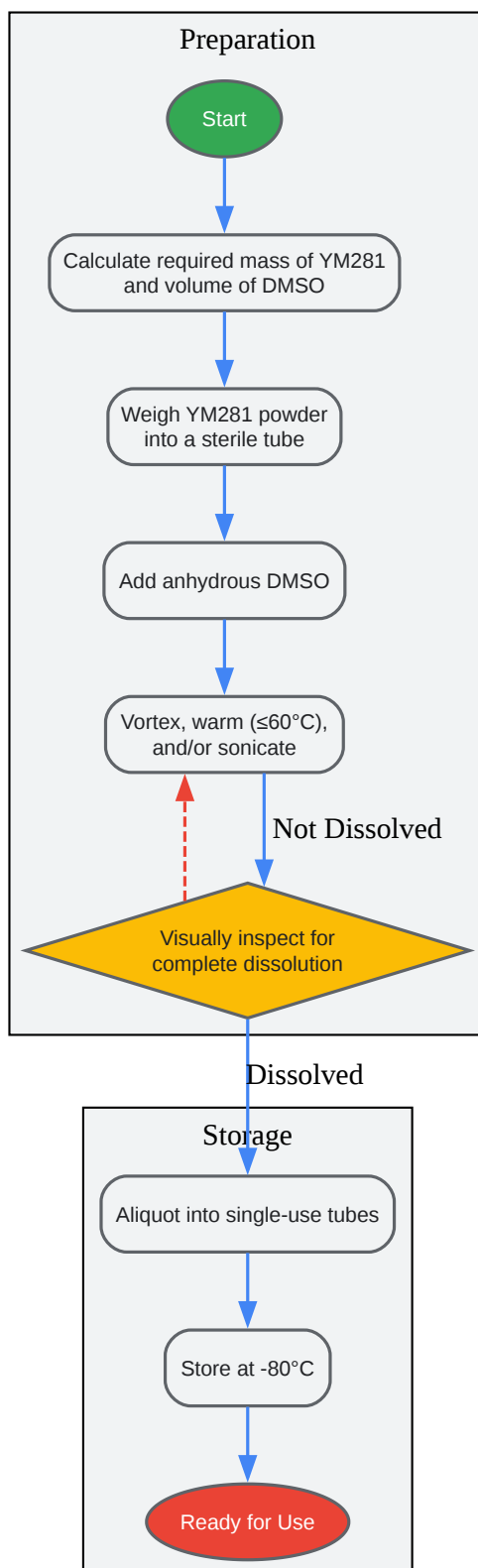
4. Aliquoting and Storage:

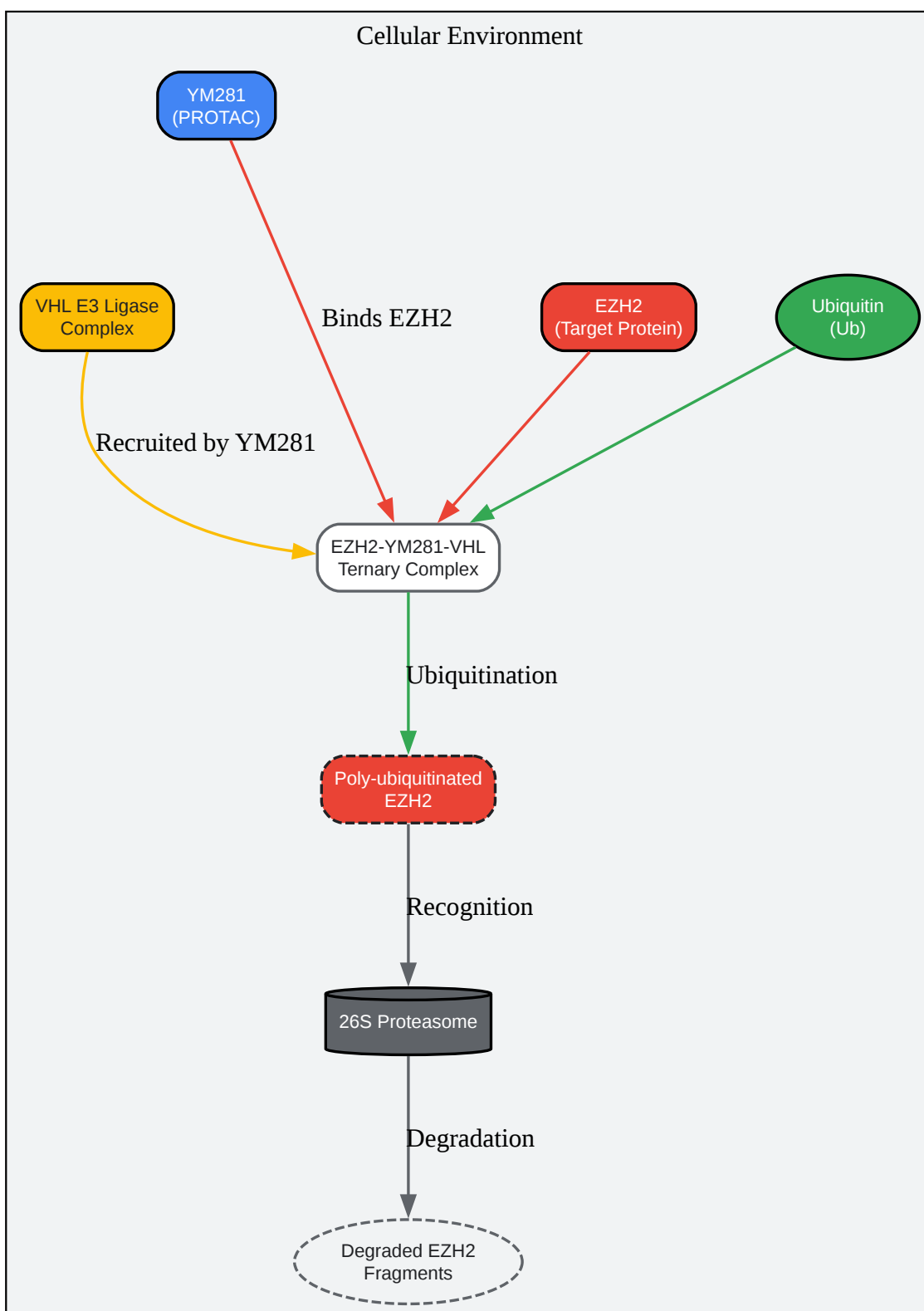
- Once the **YM281** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can lead to compound degradation and precipitation.
- Label each aliquot clearly with the compound name (**YM281**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Store the aliquots at -80°C for long-term storage.^[3]

5. Quality Control:

- It is good practice to confirm the concentration of the final stock solution using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), if available.
- When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically below 0.1% v/v) to avoid solvent-induced cytotoxicity.

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